

IUPAC name for N-Allyl-3-(trifluoromethyl)aniline

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Compound of Interest

Compound Name: *N-Allyl-3-(trifluoromethyl)aniline*

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An In-depth Technical Guide to **N-Allyl-3-(trifluoromethyl)aniline**

IUPAC Name: N-prop-2-enyl-3-(trifluoromethyl)aniline

This technical guide provides a comprehensive overview of **N-Allyl-3-(trifluoromethyl)aniline**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals. The document details its chemical properties, established synthesis protocols, and the strategic importance of its structural moieties in functional molecule design. This guide is intended for researchers, chemists, and professionals involved in drug discovery and development.

Chemical Properties and Identifiers

N-Allyl-3-(trifluoromethyl)aniline is an aromatic amine characterized by the presence of both an allyl group and a trifluoromethyl group attached to an aniline core. The trifluoromethyl group significantly influences the molecule's properties, enhancing lipophilicity and metabolic stability, which are desirable traits in medicinal chemistry.^[1]

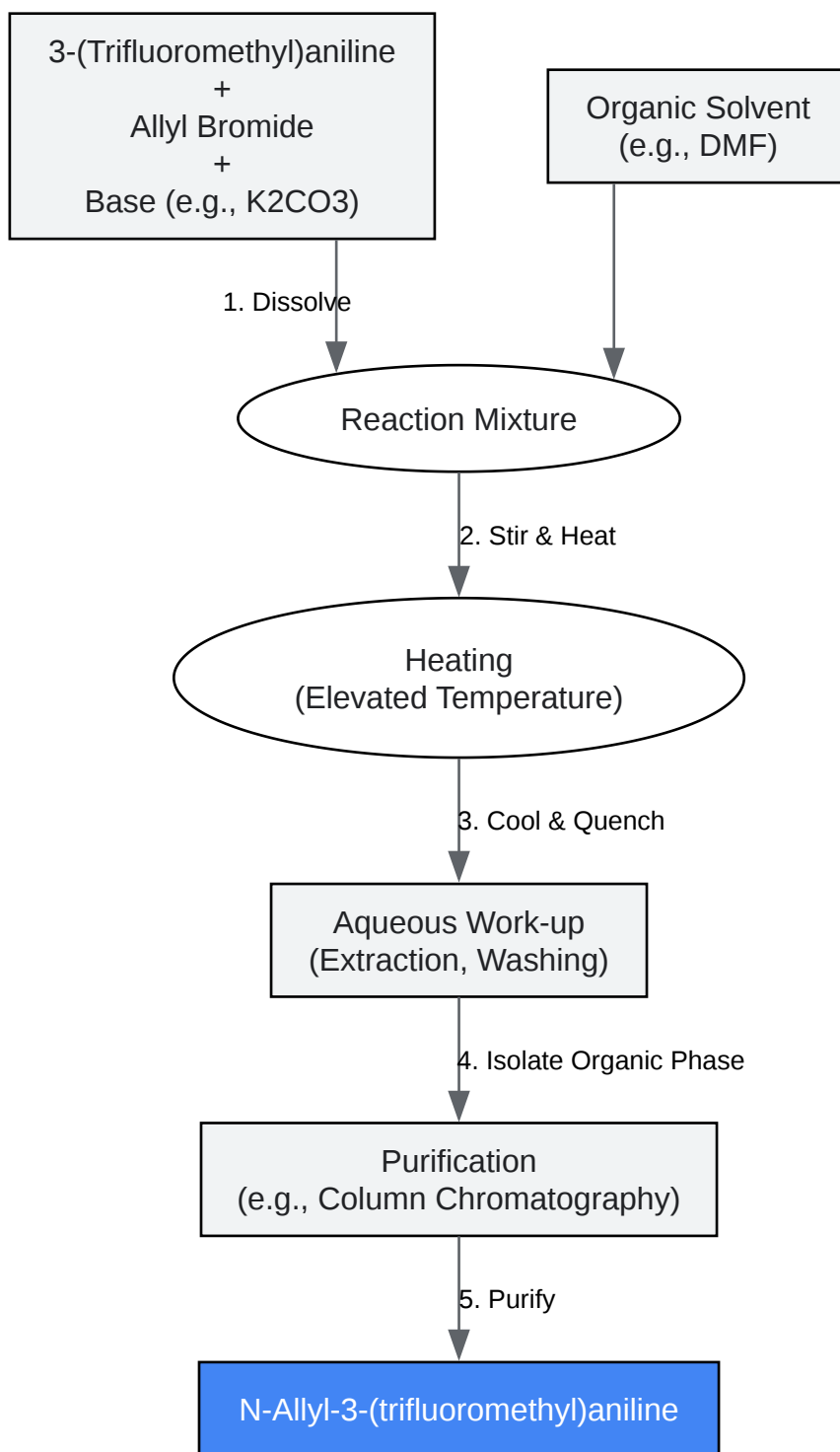
Property	Value	Source
IUPAC Name	N-prop-2-enyl-3-(trifluoromethyl)aniline	[1]
CAS Number	61219-93-0	[1][2][3][4]
Molecular Formula	C10H10F3N	[2][3][5]
Molecular Weight	201.19 g/mol	[1][2]
Canonical SMILES	<chem>C=CCNC1=CC=CC(=C1)C(F)(F)F</chem>	[2]
InChI Key	DGJLLKBHFCFOOZ-UHFFFAOYSA-N	[1]

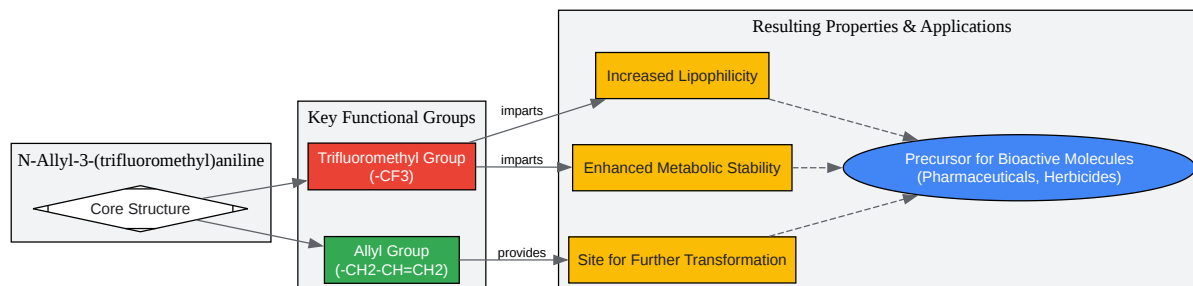
Synthesis Protocols

The synthesis of **N-Allyl-3-(trifluoromethyl)aniline** can be achieved through several strategic pathways. The choice of method often depends on the desired scale, yield, and available starting materials.

Method 1: Direct N-Allylation via Nucleophilic Substitution

This is a common and straightforward method involving the direct alkylation of 3-(trifluoromethyl)aniline with an allyl halide.^[1] The reaction proceeds via a nucleophilic substitution mechanism where the aniline nitrogen attacks the electrophilic carbon of the allyl halide.





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